

How to remove peroxides from aged 1,2-Dimethoxyethane

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Compound of Interest

Compound Name: 1,2-Dimethoxyethane

Cat. No.: B042094

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Technical Support Center: 1,2-Dimethoxyethane (DME)

Welcome to the technical support center for **1,2-Dimethoxyethane** (DME). This resource provides essential information for researchers, scientists, and drug development professionals on the safe handling and purification of aged DME, with a specific focus on the identification and removal of hazardous peroxides.

Frequently Asked Questions (FAQs)

Q1: Why is it dangerous to use aged **1,2-Dimethoxyethane** (DME)?

A1: **1,2-Dimethoxyethane**, like many ethers, can react with atmospheric oxygen upon exposure to air and light to form unstable and potentially explosive peroxide compounds.^{[1][2][3][4]} Over time, the concentration of these peroxides can increase to dangerous levels.^[2] These peroxides are sensitive to heat, friction, and mechanical shock, and their presence can lead to violent explosions, particularly during processes like distillation or evaporation where they become concentrated.^{[2][5][6]}

Q2: How can I tell if my **1,2-Dimethoxyethane** contains peroxides?

A2: Visual inspection is the first step. If you observe crystal formation, a viscous liquid at the bottom of the container, or discoloration, the DME should be considered extremely hazardous

and should not be handled.^[7] For less obvious contamination, you can test for peroxides using two primary methods:

- **Peroxide Test Strips:** These commercially available strips provide a semi-quantitative measurement of peroxide concentration. When dipped in the solvent, a color change indicates the presence of peroxides.^{[8][9][10][11]}
- **Potassium Iodide Test:** A fresh solution of potassium iodide in glacial acetic acid will turn yellow or brown in the presence of peroxides.^{[1][7][10]} This method is generally more sensitive than test strips.^[10]

Q3: What are the acceptable limits for peroxides in **1,2-Dimethoxyethane** for different laboratory applications?

A3: The acceptable peroxide concentration depends on the intended use of the solvent. The following table summarizes general guidelines:

Peroxide Concentration (ppm)	Recommended Use	Hazard Level
< 3 ppm	Reasonably safe for most laboratory procedures. ^[12]	Low
3 - 30 ppm	May be a moderate hazard; avoid concentration. ^[12] Disposal is recommended if the ether is not for immediate use. ^[12]	Moderate
> 30 ppm	Unacceptable and poses a serious hazard. ^{[10][12]} The solvent must be treated to remove peroxides or disposed of. ^{[10][12]}	High
For Distillation/Evaporation	0 ppm	Extreme

It is critical to ensure that any DME used for distillation or evaporation is completely free of peroxides.^[5]

Troubleshooting Guide

Problem: My peroxide test strip indicates a high level of peroxides (>30 ppm) in my aged **1,2-Dimethoxyethane**.

Solution: Do not use the solvent. It must be treated to remove the peroxides before use or disposed of as hazardous waste. Two common methods for peroxide removal are treatment with activated alumina or a ferrous sulfate solution.

Problem: After treating my DME with ferrous sulfate, the peroxide test is still positive.

Solution: The quenching reaction may be incomplete. Repeat the washing step with a fresh portion of the ferrous sulfate solution. Ensure vigorous shaking to maximize contact between the solvent and the aqueous quenching solution. For water-soluble ethers like DME, this method is particularly effective.^{[5][12]}

Problem: I need to distill my **1,2-Dimethoxyethane**, but I am unsure if it is safe.

Solution: First, test the DME for peroxides. If the test is positive, you must remove the peroxides using one of the recommended procedures until the peroxide test is negative. Never distill DME that contains any detectable level of peroxides. When distilling, always leave at least 10% of the liquid in the distillation flask to prevent the concentration of any residual, non-volatile peroxides.^{[5][13]}

Experimental Protocol: Peroxide Removal using Ferrous Sulfate

This protocol describes a common method for quenching peroxides in **1,2-Dimethoxyethane** using an acidic ferrous sulfate solution.

Materials:

- Aged **1,2-Dimethoxyethane**

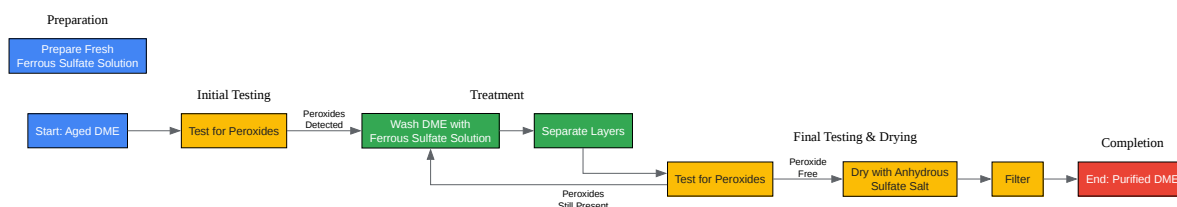
- Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Concentrated sulfuric acid
- Deionized water
- Separatory funnel
- Anhydrous magnesium sulfate or sodium sulfate
- Erlenmeyer flask
- Peroxide test strips or potassium iodide solution

Procedure:

- Prepare the Ferrous Sulfate Solution: In a fume hood, prepare a fresh solution by dissolving 60 g of ferrous sulfate heptahydrate in 110 mL of deionized water, then carefully add 6 mL of concentrated sulfuric acid.[\[14\]](#)
- Initial Peroxide Test: Before treatment, test the aged DME for the presence of peroxides using a test strip or the potassium iodide method to establish a baseline.
- Washing Procedure:
 - Transfer the aged DME to a separatory funnel.
 - Add an equal volume of the freshly prepared ferrous sulfate solution.
 - Stopper the funnel and shake gently at first, venting frequently to release any pressure. Then, shake vigorously for 2-3 minutes.
 - Allow the layers to separate.
 - Drain and discard the lower aqueous layer.
- Re-testing for Peroxides: Test the upper organic layer (DME) for the presence of peroxides.

- Repeat if Necessary: If the peroxide test is still positive, repeat the washing procedure with a fresh portion of the ferrous sulfate solution until the test is negative.
- Drying the DME: Transfer the peroxide-free DME to a clean, dry Erlenmeyer flask and add a suitable amount of anhydrous magnesium sulfate or sodium sulfate to remove any dissolved water. Swirl the flask and allow it to stand for at least 30 minutes.
- Final Filtration: Filter the dried DME to remove the drying agent.
- Storage: The purified DME should be used immediately as the inhibitor may have been removed, making it more susceptible to peroxide formation.[8] If storage is necessary, keep it in a dark, airtight container, preferably under an inert atmosphere (e.g., nitrogen or argon).

Experimental Workflow Diagram



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Caption: Workflow for the removal of peroxides from **1,2-Dimethoxyethane**.

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